

Application Note and Protocol: Extraction of Griseoviridin from Streptomyces Culture

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Compound of Interest

Compound Name: Griseoviridin

Cat. No.: B1247613

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Griseoviridin** is a member of the streptogramin A class of antibiotics, known for its activity against Gram-positive bacteria.[1] It is a natural product of mixed polyketide-non-ribosomal peptide origin, first isolated from *Streptomyces griseus*. [2] **Griseoviridin** and its synergistic partner, viridogrisein (a streptogramin B antibiotic), are produced by several *Streptomyces* species, including *Streptomyces griseoviridis* and *Streptomyces albolongus*. [1][3] [4] This document provides a detailed protocol for the cultivation of *Streptomyces*, followed by the extraction, purification, and analysis of **Griseoviridin**.

I. Experimental Protocols

Protocol 1: Cultivation of Streptomyces for Griseoviridin Production

This protocol outlines the steps for culturing *Streptomyces* species to produce **Griseoviridin**.

1.1. Materials and Reagents:

- *Streptomyces griseus* or *Streptomyces griseoviridis* strain (e.g., NRRL 2427)[4]
- Production Medium (e.g., X-medium or Tryptone Soya Broth)[5][6]
- Sterile 250 mL Erlenmeyer flasks with cotton plugs

- Shaking incubator
- Autoclave
- Spectrophotometer

1.2. Procedure:

- **Media Preparation:** Prepare the desired production medium. A suitable medium, referred to as X-medium, consists of (per liter): 10 g soyabean meal, 3 g CaCO_3 , 0.5 g $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$, 0.5 g $(\text{NH}_4)_2\text{HPO}_4$, 3 g NaCl, 1 g K_2HPO_4 , and 15 mL glycerol.[6] Adjust the pH to approximately 7.0-7.5.[5][7] Sterilize the medium by autoclaving at 121°C for at least 20-45 minutes.[8]
- **Inoculation:** In a biological safety cabinet, inoculate 50-100 mL of the sterile production medium with spores or a mycelial suspension of the *Streptomyces* strain.[6][8]
- **Incubation (Fermentation):** Incubate the flasks in a rotary shaker at 28-30°C with vigorous agitation (e.g., 200 rpm) for 7 to 10 days.[5][6][8] Optimal production is often achieved after the depletion of phosphate from the medium.[9]
- **Harvesting:** After the incubation period, separate the bacterial biomass from the culture broth (filtrate) by centrifugation at 5000 rpm for 10 minutes or by filtration through a Buchner funnel.[5][6] The supernatant/filtrate contains the secreted **Griseoviridin** and is used for the extraction process.

Protocol 2: Extraction and Purification of Griseoviridin

This protocol details the solvent-based extraction and subsequent chromatographic purification of **Griseoviridin** from the culture filtrate.

2.1. Materials and Reagents:

- Culture filtrate (from Protocol 1)
- Ethyl acetate
- Methanol

- Chloroform
- Anhydrous sodium sulfate
- Separatory funnel
- Rotary evaporator
- Silica gel (for column chromatography, mesh size 230-400)[6]
- Glass chromatography column
- Fraction collector
- TLC plates (silica gel)

2.2. Procedure:

- Liquid-Liquid Extraction:
 - Transfer the collected culture filtrate into a large separatory funnel.
 - Add an equal volume of ethyl acetate to the filtrate (1:1 v/v).[5]
 - Shake the mixture vigorously for 20 minutes to ensure thorough mixing and extraction of the secondary metabolites into the organic phase.[5]
 - Allow the layers to separate. Collect the upper ethyl acetate layer.
 - Repeat the extraction process two more times with fresh ethyl acetate to maximize the yield.[5]
- Concentration of Crude Extract:
 - Pool all the ethyl acetate fractions.
 - Dry the organic phase over anhydrous sodium sulfate to remove any residual water.

- Concentrate the extract to dryness using a rotary evaporator at a temperature of 40°C.[5]
The resulting residue is the crude extract.
- Column Chromatography Purification:
 - Prepare a slurry of silica gel in chloroform and pack it into a glass column (e.g., 1.8 x 70 cm).[6]
 - Dissolve the crude extract in a minimal amount of methanol and adsorb it onto a small amount of silica gel, then dry it.[6]
 - Carefully load the dried sample onto the top of the prepared silica gel column.
 - Elute the column using a stepwise gradient of methanol in chloroform, starting with 100% chloroform.[6]
 - Collect the eluted fractions using a fraction collector.
- Fraction Analysis:
 - Monitor the separation by spotting fractions onto a TLC plate and developing it with a suitable solvent system (e.g., chloroform:methanol).
 - Combine the fractions containing the purified compound, identified by similar TLC profiles and/or bioactivity assays.
 - Evaporate the solvent from the pooled fractions to obtain the purified **Griseoviridin**.

Protocol 3: Identification and Characterization

This protocol briefly describes methods to confirm the identity and purity of the extracted compound.

3.1. Materials and Reagents:

- Purified **Griseoviridin** sample
- Analytical instruments: HPLC, Mass Spectrometer (MS), NMR spectrometer

3.2. Procedure:

- **Chromatographic Analysis:** Use High-Performance Liquid Chromatography (HPLC) to assess the purity of the final product. A sharp, single peak is indicative of high purity.
- **Mass Spectrometry (MS):** Determine the molecular weight of the compound using mass spectrometry. This is a crucial step for confirming the identity of **Griseoviridin**.[\[3\]](#)
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Perform ^1H and ^{13}C NMR to elucidate the chemical structure of the compound and confirm that it matches the known structure of **Griseoviridin**.

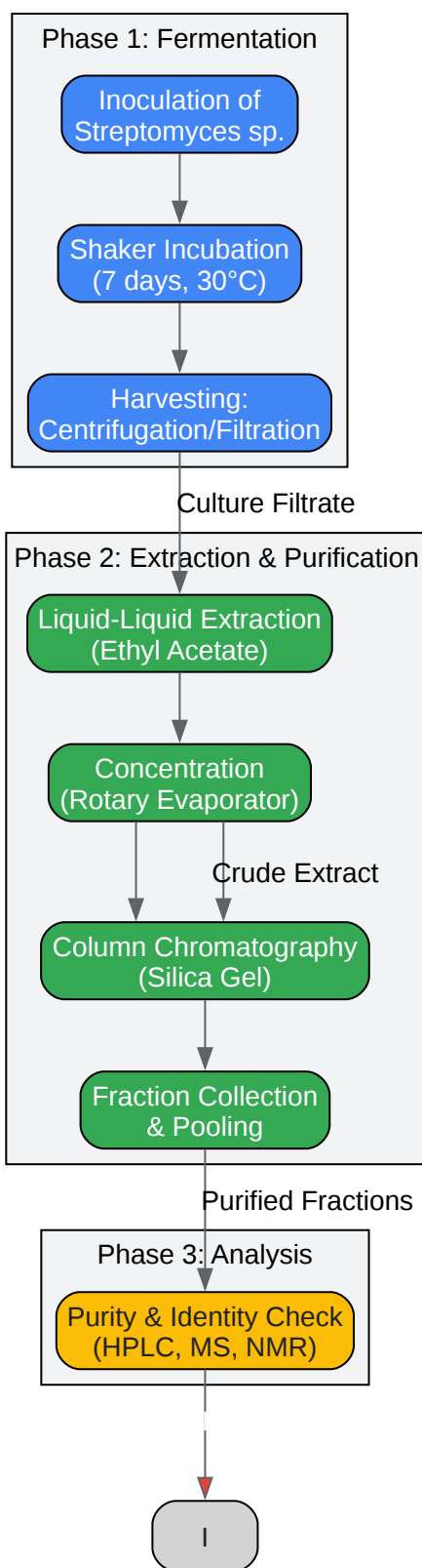
II. Data Presentation

The following table summarizes key quantitative parameters for the production and extraction of secondary metabolites from *Streptomyces*.

Parameter	Condition / Value	Source Species	Reference
Culture Conditions			
pH	7.5 (Optimal)	Streptomyces sp.	[5]
Temperature	30°C (Optimal)	Streptomyces sp.	[5]
Incubation Period	7 days	Streptomyces sp.	[5]
Carbon Source	Fructose / Starch	S. griseus	[9][10]
Nitrogen Source	Alanine	S. griseus	[9]
Extraction Parameters			
Extraction Solvent	Ethyl Acetate	Streptomyces sp.	[5]
Solvent to Filtrate Ratio	1:1 (v/v)	Streptomyces sp.	[5]
Purification			
Stationary Phase	Silica Gel (230-400 mesh)	S. levis	[6]
Mobile Phase	Methanol-Chloroform Gradient	S. levis	[6]
Example Yield			
Crude Extract Yield	0.8 g (from 200 mL filtrate)	Streptomyces sp.	[5]

III. Visualization

The following diagram illustrates the complete workflow for the extraction and purification of **Griseoviridin** from a *Streptomyces* culture.



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Workflow for **Griseoviridin** extraction and purification.

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References

- 1. researchgate.net [researchgate.net]
- 2. Research Collection | ETH Library [research-collection.ethz.ch]
- 3. [Production of griseoviridin and etamycin by the new culture, Streptomyces albolongus] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Streptomyces griseoviridis P-D 04955 | Type strain | DSM 40229, ATCC 23920, CBS 904.68, IFO 12874, ISP 5229, JCM 4250, JCM 4643, NBRC 12874, NRRL 2427, RIA 1170, BCRC 15101, CGMCC 4.1418, HAMBI 1086, KCTC 9780, LMG 19321, NCIMB 9853, VKM Ac-622 | BacDiveID:15282 [bacdive.dsmz.de]
- 5. banglajol.info [banglajol.info]
- 6. Isolation and purification of antibacterial compound from Streptomyces levis collected from soil sample of north India - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Purification and Characterization of Streptomyces griseus Catechol O-Methyltransferase - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Laboratory Maintenance of Streptomyces species - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Characterization of new viridomycins and requirements for production in cultures of Streptomyces griseus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
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